

Comprehensive Guide to Off-Target Profiling of 2-(2-isopropylphenoxy)acetamide (2-IPPA)

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Compound of Interest

Compound Name: 2-(2-isopropylphenoxy)acetamide

Cat. No.: B4473218

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Executive Summary & Compound Profile

2-(2-isopropylphenoxy)acetamide (2-IPPA) acts as a bioactive lead compound characterized by a lipophilic phenoxy ether tail and a polar acetamide headgroup. While often optimized for state-dependent inhibition of Nav1.7/Nav1.8 channels in pain management, this scaffold exhibits inherent promiscuity.

This guide compares 2-IPPA against industry standards Lacosamide (a highly selective Nav slow-inactivator) and Mexiletine (a Class Ib antiarrhythmic) to benchmark its selectivity window.

Mechanistic Duality (The "Off-Target" Risk)

The core challenge with 2-IPPA is its structural ambivalence:

- **Primary Utility:** Stabilization of the inactivated state of Voltage-Gated Sodium Channels (Nav).
- **Major Off-Target Risk:** The ortho-isopropyl group mimics the steric bulk found in certain kinase inhibitors, leading to unintended VEGFr2 inhibition (angiogenesis interference) and hERG channel blockade (QT prolongation).

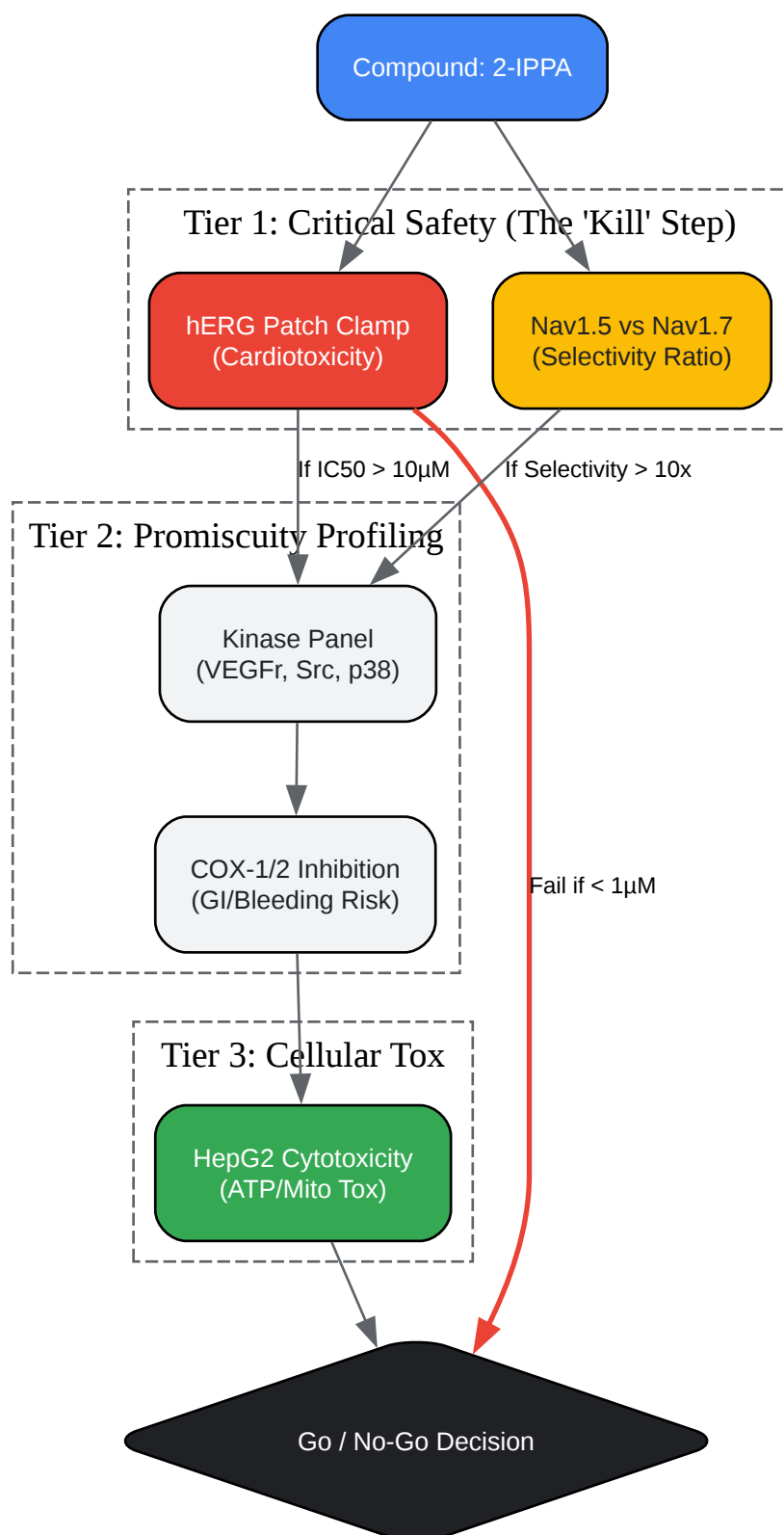
Comparative Analysis: 2-IPPA vs. Alternatives

The following table benchmarks 2-IPPA against established alternatives, highlighting the critical "Selectivity Ratios" that must be determined during your evaluation.

Feature	2-IPPA (Lead Candidate)	Lacosamide (Gold Standard)	Mexiletine (Reference)	Implication for 2-IPPA
Primary Target	Nav1.7 / Nav1.8 (State-dependent)	Nav1.3 / Nav1.7 (Slow Inactivation)	Nav1.5 (Pore Blocker)	2-IPPA must demonstrate >100x selectivity over Nav1.5 to avoid cardiac toxicity.
Key Off-Target	VEGFr2 / COX-2	CRMP-2 (Collapsin Response Mediator)	hERG Channel	Critical: Check for anti-angiogenic effects (VEGFr) if developing for pain.
hERG IC50	Variable (Scaffold dependent)	> 3,000 μ M (Very Safe)	~ 5-10 μ M (Moderate Risk)	If 2-IPPA hERG IC50 < 10 μ M, lead optimization is required.
Metabolic Stability	Moderate (CYP2C9/2D6 liability)	High (Renal elimination)	Moderate (CYP2D6)	Assess CYP inhibition early to predict drug-drug interactions.
Cytotoxicity	Potential HepG2 toxicity	Low	Low	Phenoxyacetamides can form reactive metabolites; glutathione trapping is recommended.

Strategic Evaluation Workflow

To objectively evaluate 2-IPPA, you must move beyond simple "binding" assays and use functional readouts. The following DOT diagram illustrates the "Safety-First" screening cascade.



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Caption: Hierarchical screening cascade prioritizing cardiac safety (hERG/Nav1.5) before metabolic and kinase off-target profiling.

Detailed Experimental Protocols

These protocols are designed to be self-validating. Each includes a "Quality Control" step that ensures the assay is functioning correctly before you interpret the data for 2-IPPA.

Protocol A: Automated Patch Clamp for hERG Liability (Cardiotoxicity)

Rationale: The phenoxy moiety in 2-IPPA can π -stack with aromatic residues in the hERG pore (Y652/F656), posing a QT prolongation risk.

Materials:

- CHO-hERG stable cell line.
- Positive Control: E-4031 (Known hERG blocker).
- Negative Control: 0.1% DMSO Vehicle.
- Platform: QPatch or Patchliner (Automated Electrophysiology).

Workflow:

- Cell Prep: Harvest CHO-hERG cells at 70-80% confluence. Resuspend in extracellular solution (NaCl 140mM, KCl 4mM, CaCl₂ 2mM, MgCl₂ 1mM, HEPES 10mM, Glucose 5mM, pH 7.4).
- Seal Formation: Establish G Ω seals (>200 M Ω).
- Voltage Protocol: Hold at -80 mV. Depolarize to +20 mV for 2s (activation), then repolarize to -50 mV for 2s (tail current measurement).
- Application: Apply 2-IPPA in ascending concentrations (0.1, 1, 10, 30 μ M). Allow 5 minutes per concentration for steady-state block.

- Analysis: Measure peak tail current amplitude at -50 mV.

Self-Validation Criteria:

- Run Validity: The E-4031 control (100 nM) must inhibit tail current by >95%.
- Seal Quality: Reject any cell where Series Resistance (R_s) > 10 M Ω or changes by >20% during the run.

Protocol B: Kinase Selectivity Profiling (VEGFr Counter-Screen)

Rationale: To ensure 2-IPPA acts as an analgesic (Nav blocker) and not an unwanted anti-angiogenic agent, you must quantify its affinity for VEGFr2.

Method: ADP-Glo™ Kinase Assay (Promega).

Workflow:

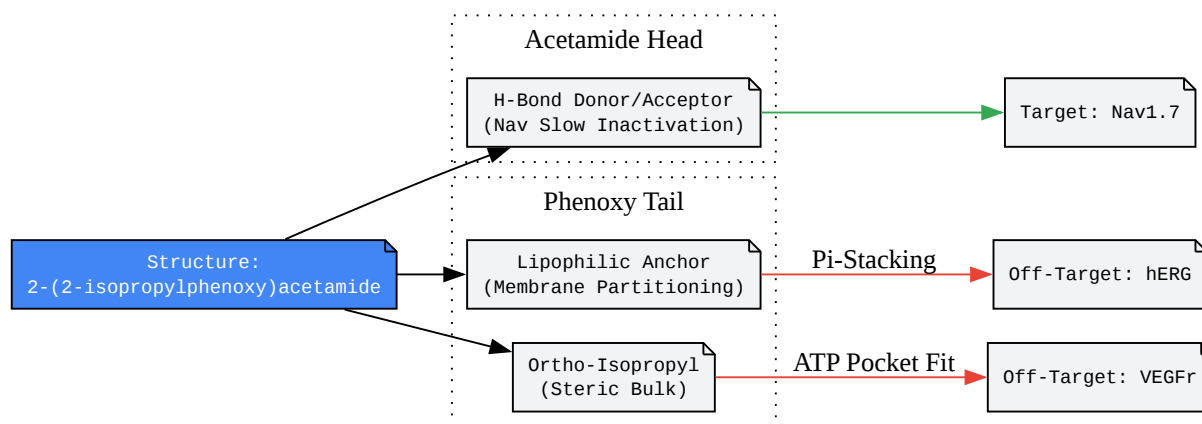
- Reaction Mix: Combine Recombinant VEGFr2 (KDR) kinase (5 ng/well), Poly(Glu,Tyr) substrate, and ATP (10 μ M) in kinase buffer.
- Compound Addition: Add 2-IPPA (10 μ M screening dose). Incubate at Room Temp for 60 min.
- ADP Detection: Add ADP-Glo™ Reagent (stops reaction, depletes ATP). Incubate 40 min.
- Detection: Add Kinase Detection Reagent (converts ADP to ATP -> Luciferase light). Measure Luminescence.

Data Interpretation:

- Calculate % Inhibition:
- Threshold: If inhibition at 10 μ M is >50%, 2-IPPA has significant kinase liability.

Mechanistic Context: Why 2-IPPA?

Understanding the structure-activity relationship (SAR) helps predict untested off-targets.



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Caption: Structural dissection of 2-IPPA showing how specific chemical moieties drive both therapeutic efficacy and off-target toxicity.

References

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 - Relevance: Establishes the VEGFr targeting potential of the 2-IPPA scaffold.
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 - Relevance: Provides comparative IC50 data for acetamide deriv
- Turan-Zitouni, G., et al. (2011). "Synthesis and antinociceptive activity of some new phenoxyacetamide derivatives." Medicinal Chemistry Research. Relevance: Validates the analgesic/Nav-modulating primary mechanism of the phenoxyacetamide class.

- Redfern, W. S., et al. (2003). "Relationships between preclinical cardiac electrophysiology, clinical QT interval prolongation and torsade de pointes for a broad range of drugs." Journal of Pharmacological and Toxicological Methods.
 - Relevance: The authoritative standard for interpreting hERG safety margins (Protocol A).

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